Technical Guide: 2-Amino-2-methyl-3-butene Hydrochloride

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Compound of Interest

Compound Name:	*2-Methylbut-3-en-2-amine hydrochloride*
CAS No.:	*2978-61-2*
Cat. No.:	*B2397472*

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Synthesis, Safety, and Application in Drug Development[1]

Executive Summary

2-Amino-2-methyl-3-butene Hydrochloride is the stable salt form of 1,1-dimethylallylamine, a tertiary carbinamine used frequently as a "reverse prenyl" building block.[1] In drug development, it serves as a critical intermediate for introducing sterically hindered amine motifs that resist metabolic oxidation. While the free base is a volatile, flammable, and corrosive liquid, the hydrochloride salt offers improved handling properties but retains specific thermal instability risks (retro-Ritter decomposition) that researchers must mitigate during processing.[1]

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

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Property	Specification
Chemical Name	2-Amino-2-methyl-3-butene Hydrochloride
Synonyms	1,1-Dimethylallylamine HCl; 3-Amino-3-methyl-1-butene HCl; 2-Methyl-3-buten-2-amine HCl
CAS Number (Free Base)	2978-60-1 (Note: HCl salt is often custom-prepared or listed under this CAS with "HCl" notation)
Molecular Formula	$C_5H_{11}N$[1][2] · HCl
Molecular Weight	121.61 g/mol (Salt); 85.15 g/mol (Free Base)
Structure	$H_2C{=}CH{-}C(CH_3)_2{-}NH_3^+\ Cl^-$
Physical State	White to off-white hygroscopic crystalline solid
Solubility	Highly soluble in water, methanol, ethanol; insoluble in diethyl ether
Melting Point	Decomposes >180°C (sublimation/dissociation often observed earlier)

Structural Visualization

The compound features a quaternary carbon attached to a vinyl group, a primary amine (protonated), and two methyl groups.[1] This steric bulk protects the amine from nucleophilic attacks but facilitates elimination reactions under thermal stress.

Hazard Identification & Risk Assessment

Core Hazards[1]

- Corrosivity/Irritation: While the free base is corrosive (Skin Corr. 1B), the HCl salt is a severe Skin and Eye Irritant (Category 2A). Inhalation of dust causes respiratory tract irritation.
- Thermal Instability: Unlike simple alkyl amines, this allylic amine salt is prone to thermal decomposition via a retro-Ritter-type or elimination mechanism, releasing volatile isoprene and ammonium chloride/HCl gas upon excessive heating (>160°C).[1]

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- Hygroscopicity: The salt is deliquescent. Absorption of moisture leads to hydrolysis risks and difficulty in stoichiometry during reactions.

Mechanistic Toxicology

The steric hindrance of the tert-alkyl group prevents rapid enzymatic deamination by MAO (monoamine oxidases), potentially increasing its systemic half-life compared to linear isomers. [1] However, its alkylating potential (via metabolic activation of the double bond) suggests potential sensitization risks.

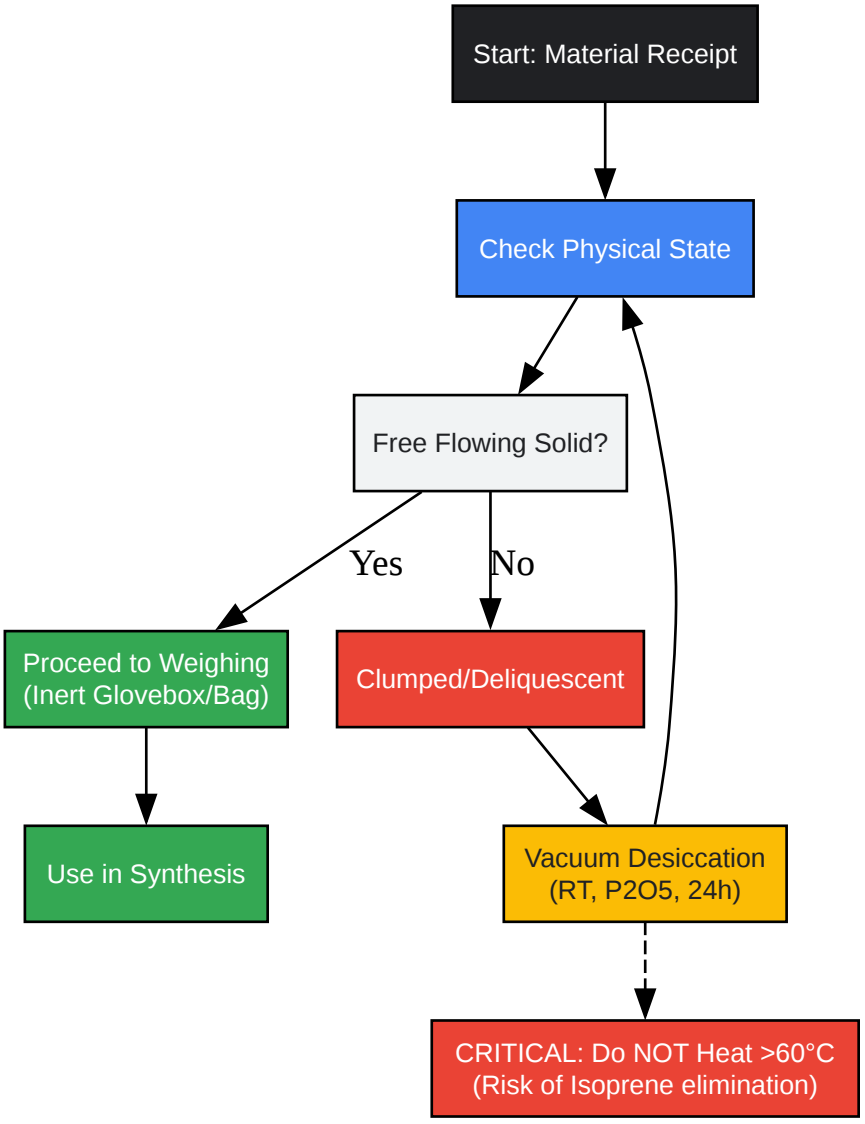
Handling, Storage, & Stability[1]

Expert Insight: The primary cause of degradation for this compound is not oxidation, but moisture-induced caking followed by thermal stress during attempts to re-dry the material.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Use a desiccator.
- Handling: Avoid metal spatulas if the environment is humid (corrosion risk). Use glass or PTFE tools.
- Re-drying: Do NOT oven dry above 60°C. Use vacuum desiccation over P_2O_5 at room temperature.

Workflow: Handling Decision Tree

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Figure 1: Decision logic for handling hygroscopic allylic amine salts to prevent thermal degradation.

Synthetic Utility & Applications

Drug Development Context

In medicinal chemistry, the 1,1-dimethylallyl group serves as a lipophilic anchor.[1]

- Metabolic Stability: The gem-dimethyl group blocks alpha-oxidation.[1]

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- Prenyl Mimicry: It mimics the dimethylallyl pyrophosphate (DMAPP) tail without the hydrolytically unstable pyrophosphate group, useful in designing inhibitors for prenyltransferases.

Common Reactions

- Amide Coupling: Reacts with carboxylic acids (using HATU/EDC) to form sterically hindered amides.
- Reductive Amination: Difficult due to steric bulk; requires forcing conditions ($TiCl_4$ catalyst).
- Cross-Metathesis: The terminal alkene allows for Grubbs-catalyzed coupling to extend the carbon chain.

Experimental Protocol

Protocol: Preparation of 2-Amino-2-methyl-3-butene HCl from Free Base

Rationale: The free base (CAS 2978-60-1) is commercially available but volatile.[1] Converting it to the HCl salt ensures accurate stoichiometry and long-term stability.[1]

Materials:

- 2-Amino-2-methyl-3-butene (Free Base, >95%)[1]
- HCl (4M in Dioxane or 2M in Diethyl Ether)[1]
- Methyl tert-butyl ether (MTBE) or Diethyl Ether (Anhydrous)[1]
- Nitrogen atmosphere[1]

Step-by-Step Methodology:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) and equip with a magnetic stir bar and a pressure-equalizing addition funnel. Purge with Nitrogen.

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- Solvation: Charge the RBF with 2-Amino-2-methyl-3-butene (10.0 g, 117 mmol) and dilute with anhydrous MTBE (100 mL). Cool the solution to 0°C using an ice bath.
  - Note: MTBE is preferred over diethyl ether due to higher flash point and lower volatility.
- Acidification: Transfer HCl in Dioxane (4M, 35 mL, 140 mmol, 1.2 eq) to the addition funnel. Add dropwise over 30 minutes, maintaining internal temperature <10°C.
  - Observation: A thick white precipitate will form immediately.
- Aging: Allow the slurry to stir at 0°C for 1 hour, then warm to room temperature for 30 minutes to ensure complete salt formation.
- Isolation: Filter the solid under a blanket of nitrogen (to prevent moisture absorption) using a fritted glass funnel.
- Washing: Wash the filter cake with cold anhydrous MTBE (2 x 20 mL) to remove excess HCl and impurities.
- Drying: Transfer the solid immediately to a vacuum desiccator. Dry under high vacuum (<1 mbar) at room temperature for 12 hours.
  - Yield Expectation: 90–95% (approx. 12.8–13.5 g).
  - QC Check: 1H NMR (D_2O) should show the vinyl protons (5.9 ppm, dd; 5.2 ppm, d) and the gem-dimethyl singlet (1.4 ppm).[1]

Emergency Response

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Scenario	Immediate Action	Scientific Rationale
Skin Contact	Wash with soap/water for 15 min.[1] Do not use organic solvents.	Solvents may increase transdermal absorption of the lipophilic amine cation.
Eye Contact	Rinse with saline/water for 15 min. Lift eyelids.	The salt is acidic upon hydrolysis; immediate dilution prevents corneal opacity.
Spill (Solid)	Sweep up avoiding dust. Place in a sealed container.	Prevent deliquescence which creates a corrosive liquid sludge.
Fire	Use CO_2, dry chemical, or foam.[1]	Combustion releases toxic NOx and HCl fumes.

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